Introduction: The Structural Imperative of 2-Acetamidobenzyl Alcohol

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Compound of Interest

Compound Name:	*2-Acetamidobenzyl Alcohol*
CAS No.:	*20939-77-9*
Cat. No.:	*B1330625*

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2-Acetamidobenzyl alcohol, with the chemical formula $C_9H_{11}NO_2$, is an organic compound of significant interest in synthetic chemistry and drug discovery.[1] Its structure, featuring a primary alcohol and an acetamido group on a benzene ring, makes it a versatile building block for the synthesis of various heterocyclic compounds, including quinolines and quinazolines.[2] For researchers in medicinal chemistry and materials science, unambiguous confirmation of its molecular structure and purity is a critical first step, underpinning the reliability and reproducibility of all subsequent research.

This technical guide provides a comprehensive analysis of the core spectroscopic techniques used to elucidate and verify the structure of **2-Acetamidobenzyl Alcohol**: Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). We will move beyond a simple presentation of data, delving into the causality behind the observed signals and the experimental logic that ensures self-validating results.

Compound Profile:

- IUPAC Name: N-[2-(hydroxymethyl)phenyl]acetamide[1]
- Molecular Formula: $C_9H_{11}NO_2$[1]

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- Molecular Weight: 165.19 g/mol [1]
- CAS Number: 20939-77-9[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Atomic Framework

NMR spectroscopy is the most powerful tool for determining the precise arrangement of atoms in an organic molecule. By probing the magnetic properties of atomic nuclei (specifically ^{1}H and ^{13}C), we can construct a detailed map of the carbon-hydrogen framework.

Proton (^{1}H) NMR Spectroscopy

Expertise & Experience: The Logic of Proton Environments ^{1}H NMR provides information on the number of distinct proton environments, the number of protons in each environment, and their connectivity. The chemical shift (δ) of a proton is dictated by its electronic environment; electronegative atoms like oxygen and nitrogen deshield nearby protons, shifting their signals downfield (to a higher ppm). Spin-spin coupling, observed as signal splitting, reveals the number of neighboring protons, following the n+1 rule.

Experimental Protocol: ^{1}H NMR Spectrum Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Acetamidobenzyl Alcohol** in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). The choice of solvent is critical; DMSO-d_6 is often preferred as it ensures the exchangeable N-H and O-H protons are typically observed, whereas they can sometimes be broadened or absent in $CDCl_3$.
- Internal Standard: Add a small amount of tetramethylsilane (TMS, δ = 0.00 ppm) as an internal reference standard.
- Data Acquisition: Place the NMR tube in the spectrometer. Acquire the spectrum using a standard pulse sequence on a 400 MHz or higher field instrument.
- Processing: Fourier transform the acquired Free Induction Decay (FID) signal. Phase the resulting spectrum and integrate the signals to determine the relative proton counts.

Data Interpretation and Analysis The following table outlines the predicted ^{1}H NMR spectral data for **2-Acetamidobenzyl Alcohol**. These predictions are based on established chemical shift principles

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and data from structurally similar compounds.[3][4][5]

Table 1: Predicted ^{1}H NMR Data for **2-Acetamidobenzyl Alcohol** (in DMSO-d_6)

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Signal Label	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
a	~9.4	Singlet (broad)	1H	N-H (Amide)	The amide proton is significantly deshielded and appears as a broad singlet due to quadrupole broadening from the adjacent nitrogen and potential hydrogen bonding.
b	7.2 - 7.6	Multiplet	4H	Ar-H (Aromatic)	The four protons on the benzene ring will appear as a complex multiplet due to their differing electronic environments and coupling to each other.
c	~5.1	Triplet (broad)	1H	O-H (Alcohol)	The alcohol proton signal is exchangeable and often broad. It may appear as a

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					triplet due to coupling with the adjacent CH_2 group.
d	~4.5	Doublet	2H	$-CH_2-$ (Benzylic)	These protons are deshielded by both the aromatic ring and the adjacent oxygen atom. They are split into a doublet by the single O-H proton.
e	~2.1	Singlet	3H	$-CH_3$ (Acetyl)	The three methyl protons are equivalent and have no adjacent protons, resulting in a sharp singlet.

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// Bonds
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C6 -- C7; C7 -- O1; O1 -- H_OH;
C1 -- N1; N1 -- H_NH; N1 -- C8; C8 -- O2 [style=double]; C8 -- C9;
C7 -- H_CH2_1; C7 -- H_CH2_2;
C9 -- H_CH3_1; C9 -- H_CH3_2; C9 -- H_CH3_3;
C2 -- H_Ar4; C3 -- H_Ar1; C4 -- H_Ar2; C5 -- H_Ar3;


}
```

Caption: Molecular structure with proton labels for ^{1}H NMR analysis.

Carbon-^{13} (^{13}C) NMR Spectroscopy

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Expertise & Experience: Probing the Carbon Skeleton Proton-decoupled ^{13}C NMR spectroscopy provides a single, sharp peak for each unique carbon atom in a molecule. The chemical shift is highly sensitive to the carbon's hybridization and electronic environment. Carbonyl carbons are highly deshielded and appear far downfield (>160 ppm), while sp^3 hybridized carbons appear upfield.

Experimental Protocol: ^{13}C NMR Spectrum Acquisition The protocol is analogous to ^{1}H NMR acquisition, but requires a greater number of scans due to the low natural abundance of the ^{13}C isotope (~1.1%). A proton-decoupled pulse sequence is standard to simplify the spectrum by removing C-H coupling, resulting in singlets for each carbon.

Data Interpretation and Analysis Spectral data for the para-isomer, N-[4-(Hydroxymethyl)phenyl]acetamide, provides a strong basis for assigning the chemical shifts for our target molecule.[6] The expected chemical shifts are detailed below.

Table 2: Predicted ^{13}C NMR Data for **2-Acetamidobenzyl Alcohol**

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Signal Label	Chemical Shift (δ, ppm)	Assignment	Rationale
1	~169	C=O (Amide Carbonyl)	The carbonyl carbon is the most deshielded due to the double bond to an electronegative oxygen atom.
2	~137	Ar-C (C-NH)	Aromatic carbon directly attached to the nitrogen of the amide group.
3	~135	Ar-C (C-CH_2OH)	Aromatic carbon bearing the hydroxymethyl substituent.
4	127 - 130	Ar-C (Aromatic CH)	The four sp^2 hybridized carbons of the benzene ring. Their exact shifts depend on their position relative to the substituents.
5	~63	-CH_2- (Benzylic Carbon)	This sp^3 carbon is deshielded by the attached oxygen atom.
6	~24	-CH_3 (Acetyl Carbon)	The sp^3 methyl carbon, appearing in the typical alkyl region.

Infrared (IR) Spectroscopy: Identifying Functional Groups

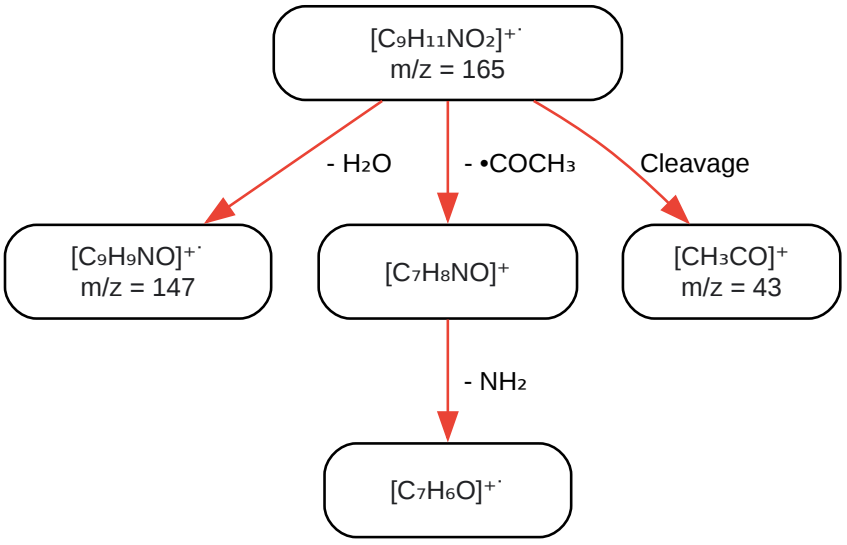
Expertise & Experience: The Vibrational Signature IR spectroscopy measures the vibrations of bonds within a molecule. Specific functional groups absorb IR radiation at characteristic frequencies, causing their bonds to stretch or bend.[7] This allows for the rapid identification of key structural

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motifs. For **2-Acetamidobenzyl Alcohol**, we expect to see clear signatures for the alcohol (O-H), the amide (N-H and C=O), and the aromatic ring.

Experimental Protocol: ATR-IR Spectrum Acquisition

- Sample Preparation: Place a small amount of the solid **2-Acetamidobenzyl Alcohol** sample directly onto the crystal (e.g., diamond) of the Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Apply pressure to ensure good contact between the sample and the crystal. Record the spectrum, typically by co-adding multiple scans to improve the signal-to-noise ratio.
- Background Correction: A background spectrum of the clean ATR crystal is recorded and automatically subtracted from the sample spectrum.



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Sources

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